

# Tetraethylene Glycol Monotosylate: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Tetraethylene glycol monotosylate*

Cat. No.: *B1679202*

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This guide provides an in-depth overview of **tetraethylene glycol monotosylate**, a key intermediate in bioconjugation, drug delivery systems, and as a linker in Proteolysis Targeting Chimeras (PROTACs). Its hydrophilic polyethylene glycol (PEG) spacer enhances solubility and provides a flexible linker for various applications.

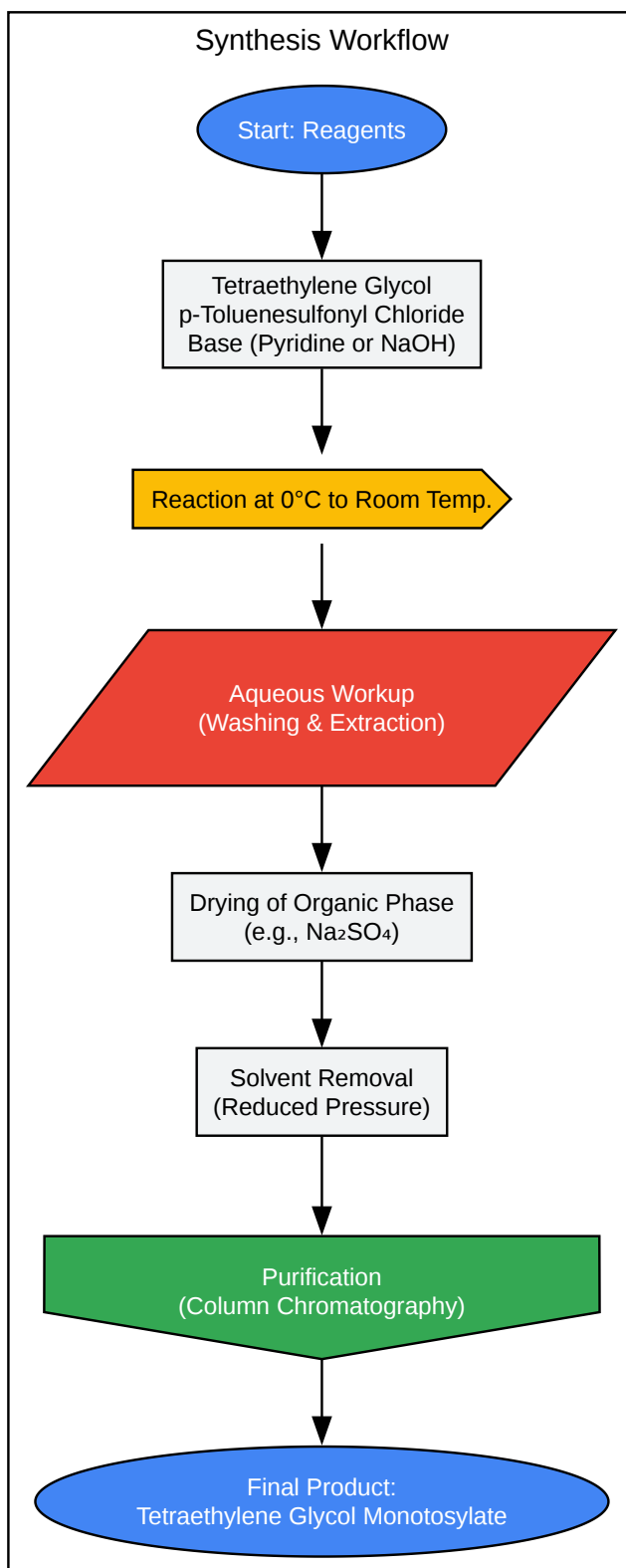
## Chemical Structure and Formula

**Tetraethylene glycol monotosylate** is the product of the monosulfonylation of tetraethylene glycol with p-toluenesulfonyl chloride. The tosyl group serves as an excellent leaving group, facilitating nucleophilic substitution reactions for the attachment of this PEG linker to other molecules.

Molecular Formula:  $C_{15}H_{24}O_7S$ [\[1\]](#)[\[2\]](#)[\[3\]](#)

IUPAC Name: 2-[2-[2-(2-hydroxyethoxy)ethoxy]ethoxy]ethyl 4-methylbenzenesulfonate[\[3\]](#)

Synonyms: Tos-PEG4, Monotosylated tetraethylene glycol, 2-[2-[2-(2-Hydroxyethoxy)ethoxy]ethoxy]ethyl tosylate[\[1\]](#)[\[2\]](#)



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## References

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